

Application Notes and Protocols: Pigment Yellow 155 in Printing Inks and Coatings

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and experimental protocols for the utilization of **Pigment Yellow 155** (C.I. No. 200310), a high-performance bisacetoacetarylide pigment, in the formulation of printing inks and industrial coatings.

Introduction

Pigment Yellow 155 is a greenish-shade yellow pigment known for its excellent lightfastness, heat stability, and resistance to solvents, acids, and alkalis.[1] Its robust properties make it a suitable colorant for a wide range of applications, including various types of printing inks and protective and decorative coatings. These notes are intended to guide researchers and formulators in leveraging the key attributes of **Pigment Yellow 155** for the development of high-quality products.

Physicochemical and Fastness Properties of Pigment Yellow 155

The performance of **Pigment Yellow 155** in any formulation is dictated by its inherent physical and chemical properties. The following tables summarize the key quantitative data gathered from various technical datasheets.

Table 1: Physical and Chemical Properties of Pigment Yellow 155



Property	Value
Chemical Class	Bisacetoacetarylide
C.I. Name	Pigment Yellow 155
C.I. Number	200310
CAS Number	68516-73-4
Molecular Formula	C34H32N6O12
Density (g/cm³)	1.4 - 1.5
Oil Absorption (g/100g)	35 - 60
pH Value	5.0 - 8.0

Table 2: Fastness and Resistance Properties of **Pigment Yellow 155** (on a scale of 1-5 or 1-8, where the higher number indicates better performance)

Property	Rating
Lightfastness (Full Shade, BWS)	7-8
Heat Resistance (°C)	180 - 280
Weather Fastness	4-5
Acid Resistance	5
Alkali Resistance	5
Water Resistance	5
Ethanol Resistance	4-5
Ester Resistance	4-5
Xylene Resistance	4-5
Migration Resistance	4-5



Applications in Printing Inks

Pigment Yellow 155 is highly suitable for various printing ink systems due to its good rheology, high tinting strength, and excellent resistance properties.[1] It can be successfully incorporated into water-based, solvent-based, and UV-curable inks for applications such as flexography, gravure, and offset printing.

Experimental Protocol: Formulation of a Water-Based Flexographic Ink

This protocol provides a starting point for the formulation of a water-based flexographic ink using **Pigment Yellow 155**. Adjustments may be necessary based on specific substrate and press requirements.

Materials:

- Pigment Yellow 155
- Acrylic Resin Emulsion (e.g., Joncryl® series)
- Dispersing Agent
- Defoamer
- Wetting Agent
- Ammonia (28%) or other suitable amine for pH adjustment
- Deionized Water
- Co-solvent (e.g., Propylene Glycol)

Equipment:

- High-speed disperser (e.g., Cowles dissolver)
- Bead mill

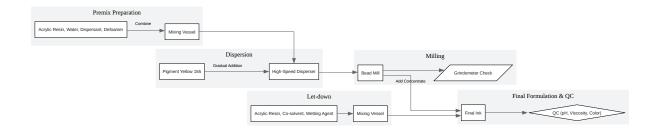


- Viscometer (e.g., Zahn cup or Brookfield viscometer)
- pH meter
- Grindometer

Procedure:

- Premix Preparation: In a suitable vessel, combine the acrylic resin emulsion, deionized water, dispersing agent, and defoamer under slow agitation.
- Pigment Addition: Gradually add Pigment Yellow 155 to the premix under continuous
 agitation with the high-speed disperser. Increase the speed as the viscosity increases to
 ensure proper wetting of the pigment.
- Dispersion: Once all the pigment is added, continue to disperse at high speed for 20-30 minutes to break down agglomerates.
- Milling: Transfer the dispersion to a bead mill and mill until the desired particle size and color strength are achieved. Monitor the fineness of grind using a grindometer.
- Let-down: In a separate vessel, prepare the let-down phase by combining the remaining acrylic resin emulsion, co-solvent, and wetting agent.
- Final Ink Formulation: Slowly add the pigment concentrate from the milling stage to the letdown phase under gentle agitation.
- pH and Viscosity Adjustment: Adjust the pH of the final ink to 8.0-9.0 using ammonia or another suitable amine. Adjust the viscosity to the target range for the specific printing application using deionized water.
- Quality Control: Measure the final viscosity, pH, color, and printability of the ink.





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Caption: Workflow for Water-Based Flexographic Ink Formulation.

Applications in Coatings

Pigment Yellow 155 is recommended for various industrial and decorative coatings due to its excellent durability, weather resistance, and heat stability.[1] It can be used in both water-based and solvent-based systems, including acrylics, alkyds, and polyesters.

Experimental Protocol: Formulation of a Solvent-Based Industrial Coating

This protocol outlines a general procedure for incorporating **Pigment Yellow 155** into a solvent-based acrylic coating.

Materials:

Pigment Yellow 155



Acrylic Resin (solvent-based)

 Dispersing Agent • Solvent Blend (e.g., xylene, butyl acetate) Wetting Agent Flow and Leveling Agent Defoamer Equipment: High-speed disperser · Sand mill or bead mill Hegman gauge Viscometer Film applicator Spectrophotometer Procedure: Mill Base Preparation: • Charge the acrylic resin and a portion of the solvent blend into a mixing vessel. Under agitation, add the dispersing agent and wetting agent. Gradually add Pigment Yellow 155 to the mixture. • Increase the speed of the high-speed disperser to thoroughly wet the pigment.

Dispersion:

Methodological & Application



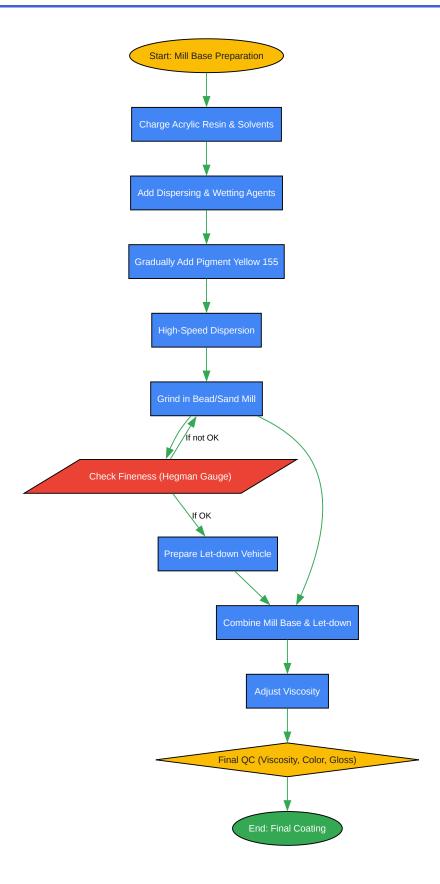


- o Transfer the mill base to a sand mill or bead mill.
- Grind the mixture until the desired fineness of grind is achieved, as measured by a Hegman gauge.

Let-down:

- In a separate vessel, combine the remaining acrylic resin, solvent blend, flow and leveling agent, and defoamer.
- Slowly add the dispersed pigment concentrate to the let-down vehicle under constant, gentle agitation.
- Final Adjustment and Quality Control:
 - Adjust the viscosity of the final coating with the solvent blend to meet the application requirements.
 - Perform quality control tests, including viscosity, gloss, color (spectrophotometer), and film hardness after application and curing.





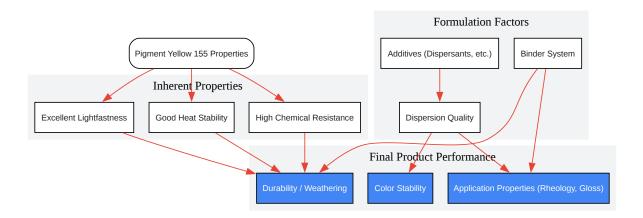
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Caption: General Workflow for Solvent-Based Coating Formulation.



Key Performance Considerations and Logical Relationships

The successful application of **Pigment Yellow 155** is dependent on understanding the interplay between its properties and the formulation components.



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Caption: Interrelationship of Pigment Properties and Formulation.

Conclusion

Pigment Yellow 155 is a versatile and high-performance pigment suitable for demanding applications in both printing inks and coatings. Its excellent fastness properties provide formulators with a reliable option for achieving durable and vibrant yellow shades. The provided protocols serve as a foundation for development, and further optimization may be required to meet specific end-use requirements. Careful consideration of dispersion techniques and compatibility with other formulation components is crucial for unlocking the full potential of this pigment.



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